"2-Chloro-4-undecanoylpyridine" in organic synthesis

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Compound of Interest

Compound Name:	*2-Chloro-4-undecanoylpyridine*
CAS No.:	*898784-78-6*
Cat. No.:	*B1613774*

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Application Note: 2-Chloro-4-undecanoylpyridine

Strategic Intermediate for Lipophilic Pyridine Scaffolds[1][2]

Introduction & Strategic Significance

2-Chloro-4-undecanoylpyridine (1-(2-chloropyridin-4-yl)undecan-1-one) is a bifunctional pyridine scaffold characterized by an electrophilic chlorine at the C2 position and a long-chain lipophilic ketone at the C4 position.[1]

Key Chemical Attributes

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Property	Specification	Strategic Value
CAS Number	898784-78-6	Unique identifier for regulatory/sourcing.[1][2][3]
Formula	$C_{16}H_{24}ClNO$	MW: 281.82 g/mol .[4]
C2-Chloro	Electrophilic Handle	Enables SNAr displacements (amines/alkoxides) or Pd-catalyzed cross-couplings (Suzuki/Buchwald).
C4-Undecanoyl	Lipophilic Tail	Provides a C11 alkyl chain for membrane intercalation or hydrophobic binding; the ketone allows further reduction or reductive amination.

Primary Applications:

- Lipophilic Anchoring: Introduction of the undecanoyl chain increases logP, facilitating cell membrane penetration or blood-brain barrier (BBB) crossing.
- Fragment-Based Drug Design (FBDD): The scaffold serves as a "core" where the C2 position directs target affinity (warhead) and the C4 position modulates pharmacokinetic (PK) properties.
- Material Science: Used in the synthesis of metallomesogens (liquid crystals) where the long alkyl chain induces mesophase formation.

Synthesis Protocol: The Nitrile-Grignard Route

While various routes exist (e.g., Friedel-Crafts), the most reliable, regioselective method for generating 2-chloro-4-acylpyridines is the addition of Grignard reagents to 2-chloro-4-cyanopyridine. This approach avoids over-addition (tertiary alcohol formation) by forming a stable imine-magnesium intermediate.

Reaction Scheme

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The synthesis involves the nucleophilic attack of Decylmagnesium bromide on the nitrile group of 2-Chloro-4-cyanopyridine, followed by acidic hydrolysis.



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Figure 1: Selective synthesis of **2-Chloro-4-undecanoylpyridine** via Grignard addition to nitrile.

Detailed Experimental Protocol

Reagents:

- 2-Chloro-4-cyanopyridine (1.0 eq): 13.85 g (100 mmol).
- Decylmagnesium bromide (1.2 eq): 120 mL of 1.0 M solution in diethyl ether or THF.
- Anhydrous THF: 200 mL.
- HCl (2M): For quenching.

Step-by-Step Procedure:

- Setup: Flame-dry a 500 mL three-necked round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and pressure-equalizing addition funnel. Maintain an inert nitrogen atmosphere throughout.
- Substrate Dissolution: Charge the flask with 2-Chloro-4-cyanopyridine (13.85 g, 100 mmol) and anhydrous THF (150 mL). Cool the solution to 0°C using an ice/water bath.
- Grignard Addition: Transfer the Decylmagnesium bromide solution (120 mL, 120 mmol) to the addition funnel via cannula.

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- Critical Step: Add the Grignard reagent dropwise over 45–60 minutes. Maintain internal temperature below 5°C to prevent side reactions (e.g., displacement of the C2-chloro group).

- Reaction: Once addition is complete, allow the mixture to warm to room temperature (20–25°C) and stir for 4–6 hours.
  - Monitoring: Check reaction progress via TLC (Hexane/EtOAc 4:1). The nitrile starting material (R_f ~0.5) should disappear. The imine intermediate may not be visible until hydrolysis.

- Hydrolysis (Quench): Cool the reaction mixture back to 0°C. Cautiously add 2M HCl (150 mL) dropwise.
  - Caution: Exothermic reaction with gas evolution.
  - Stir vigorously for 1 hour at room temperature to hydrolyze the imine intermediate to the ketone.

- Work-up:
  - Separate the layers.[5][6] Extract the aqueous phase with Ethyl Acetate (3 x 100 mL).
  - Combine organic layers and wash with sat.[7] $NaHCO_3$ (to neutralize acid) and Brine.
  - Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.

- Purification: The crude residue is typically a yellow oil/solid. Purify via flash column chromatography (SiO_2).
  - Eluent: Gradient of 0% to 10% Ethyl Acetate in Hexanes.
  - Yield Expectation: 75–85% (approx. 21–24 g).

Downstream Applications & Divergent Synthesis

The "2-Chloro" and "4-Undecanoyl" handles allow this molecule to serve as a pivot point for divergent synthesis libraries.

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Functionalization Map

- Path A (C2 Substitution): SNAr reactions with amines to generate 2-amino-4-undecanoylpyridines (kinase inhibitor scaffolds).
- Path B (C2 Coupling): Suzuki-Miyaura coupling to attach aryl/heteroaryl groups.
- Path C (C4 Reduction): Reduction of the ketone to a methylene group (Wolff-Kishner or Et_3SiH/TFA) to create a pure alkyl chain (2-chloro-4-undecylpyridine).

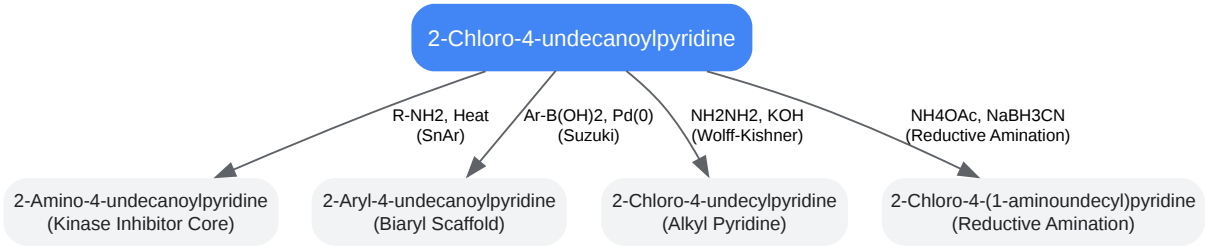

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Figure 2: Divergent synthesis pathways utilizing the orthogonal reactivity of the chloro and ketone groups.

Safety & Handling Protocol

- Grignard Reagents: Decylmagnesium bromide is air and moisture sensitive. Handle only under inert atmosphere (N_2/Ar). Pyrophoric hazard if dried.
- Pyridine Derivatives: Generally toxic and potential irritants. 2-Chloro-4-cyanopyridine is a skin/eye irritant. Use a fume hood.
- Waste Disposal: Aqueous waste from the quench contains magnesium salts and pyridine residues; dispose of as halogenated organic waste.

References

- Synthesis of 2-chloro-4-acetylpyridine (Analogous Protocol)

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- Source: WIPO Patent Applic
- Relevance: Describes the Mg-mediated addition to 2-chloro-4-cyanopyridine with high yield (81%).
- URL:

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  - Source:Journal of the American Chemical Society, "The Reaction of Grignard Reagents with Nitriles."
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